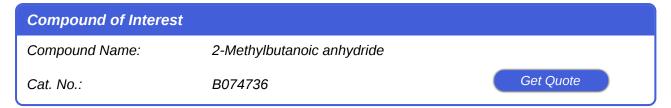


2-Methylbutanoic anhydride safety data sheet (MSDS)

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to the Safety of **2-Methylbutanoic Anhydride**

This guide provides comprehensive safety information for **2-Methylbutanoic anhydride** (CAS No: 1519-23-9), intended for researchers, scientists, and professionals in drug development. The following sections detail the compound's properties, hazards, handling procedures, and emergency response protocols based on available Safety Data Sheet (SDS) information.

Chemical and Physical Properties

2-Methylbutanoic anhydride is a clear, colorless to pale yellow liquid with a distinctive odor.[1] It is utilized in the synthesis of pharmaceuticals, agrochemicals, and other specialty chemicals. [1] The quantitative physical and chemical properties are summarized below.

Table 1: Physical and Chemical Properties of **2-Methylbutanoic Anhydride**



Property	Value	Source
Molecular Formula	C10H18O3	[1][2][3][4]
Molecular Weight	186.25 g/mol	[1][2][3][4]
CAS Number	1519-23-9	[1][2][3][5]
EINECS Number	216-181-6	[2][3][5]
Density	0.955 g/cm ³	[2]
0.934 g/mL at 25 °C		
Boiling Point	259.5 °C at 760 mmHg	[2]
180-182 °C at 5 mmHg		
60 °C at 0.2 mmHg		_
Flash Point	90 °C (194 °F) - closed cup	[2]
Refractive Index	1.427	[2]
n20/D 1.418		
Vapor Pressure	0.0129 mmHg at 25°C	[2]
Appearance	Clear Liquid	[1]

Hazard Identification and Classification

This substance is classified as hazardous. It is a combustible liquid that can cause severe skin burns and eye damage.[6][7] Handling requires strict adherence to safety protocols to avoid contact and inhalation.

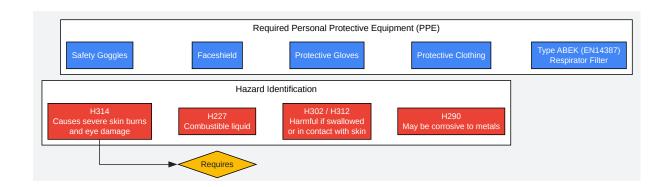
Table 2: GHS Hazard Classification



Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage
Flammable Liquids	4	H227: Combustible liquid
Corrosive to Metals	1	H290: May be corrosive to metals
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin

Source:[6]

The diagram below illustrates the primary hazards and the required personal protective equipment (PPE) for safe handling.



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Caption: Hazard identification and required personal protective equipment (PPE).

Experimental Protocols and Safety Procedures



While specific experimental protocols for determining the toxicological and physical properties are not detailed in standard safety data sheets, the following procedures for safe handling, storage, and emergency response are mandatory.

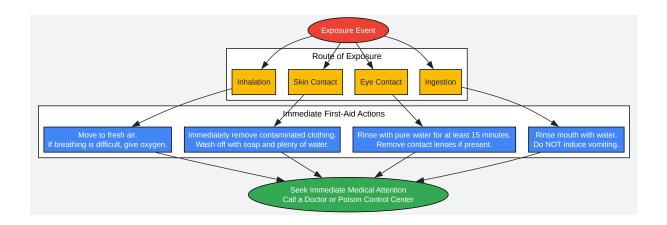
Handling and Storage

Proper handling and storage are crucial to minimize risk.

- Handling: Handle in a well-ventilated place, wearing suitable protective clothing to avoid contact with skin and eyes.[5] Use non-sparking tools and prevent fire caused by electrostatic discharge.[5] Grounding and bonding procedures should be used.[8]
- Storage: Store containers tightly closed in a dry, cool, and well-ventilated area.[5][9] Keep away from heat, sparks, open flames, and incompatible materials such as strong oxidizing agents, acids, and bases.[8][9] Store in a corrosives area.[9]

First-Aid Measures

Immediate and appropriate first aid is critical in case of exposure. The general workflow for responding to an exposure event is outlined below.





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Caption: First-aid procedures for different routes of exposure.

Detailed First-Aid Protocols:

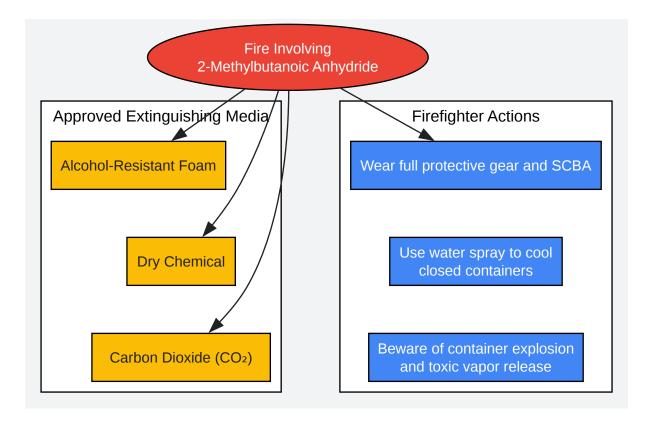
- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration and seek immediate medical attention.[5]
- Skin Contact: Immediately take off all contaminated clothing.[6] Wash the affected area thoroughly with soap and plenty of water.[5]
- Eye Contact: Rinse cautiously with pure water for at least 15 minutes.[5] Remove contact lenses if present and easy to do, and continue rinsing.[6] Consult a doctor immediately.[5]
- Ingestion: Rinse mouth with water. Do not induce vomiting.[5][6] Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[5]

Fire-Fighting Measures

The compound is a combustible liquid.[6][7]

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[5][8] Water mist may be used to cool closed containers.[9]
- Specific Hazards: Containers may explode when heated due to pressure build-up.[8][10]
 Thermal decomposition can release irritating gases and vapors, such as carbon monoxide and carbon dioxide.[9]
- Protective Actions: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[5][8]





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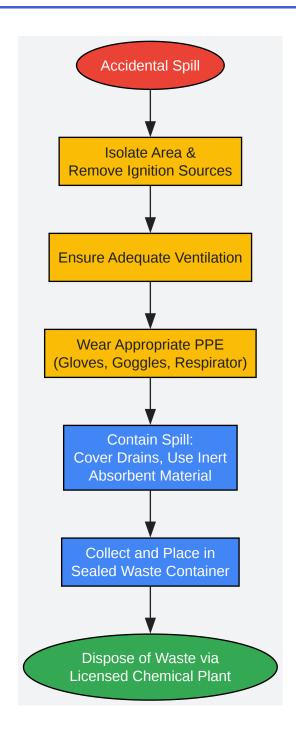
Caption: Protocol for fighting fires involving 2-Methylbutanoic anhydride.

Accidental Release Measures

In the event of a spill, immediate and careful action is required to contain the material and protect personnel.

- Personal Precautions: Do not breathe vapors. Avoid contact with the substance. Ensure adequate ventilation and evacuate the danger area. [6] Remove all sources of ignition. [8]
- Environmental Precautions: Prevent the product from entering drains.[6]
- Containment and Cleanup: Cover drains. Collect, bind, and pump off spills. Absorb with an inert, non-combustible material like dry earth or sand and place it in a suitable container for disposal.[6][11] The affected area should be cleaned up properly.[6]





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Caption: Workflow for responding to an accidental release or spill.

Toxicological Information

Detailed toxicological studies are largely unavailable in the public search results. The material is known to be destructive to the tissues of mucous membranes, the upper respiratory tract,



eyes, and skin. Symptoms of overexposure can include coughing, shortness of breath, headache, and nausea. It is harmful if swallowed or in contact with skin.[6]

Table 3: Acute Toxicity

Route	Effect	Data
Oral	Harmful if swallowed	No quantitative data available
Dermal	Harmful in contact with skin	No quantitative data available
Inhalation	Causes chemical burns to the respiratory tract	No quantitative data available

Source:[6][11]

Disposal Considerations

The product should be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[5] Do not contaminate water, foodstuffs, or sewer systems.[5] Contaminated packaging should be triple-rinsed and offered for recycling or reconditioning, or punctured and disposed of in a sanitary landfill.[5]

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- To cite this document: BenchChem. [2-Methylbutanoic anhydride safety data sheet (MSDS)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074736#2-methylbutanoic-anhydride-safety-data-sheet-msds]

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